

Publish Comparison Guide: YKL-5-124

Selectivity Profile

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Compound of Interest

Compound Name: YKL-5-124

Cat. No.: B8180869

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Executive Summary: The Selectivity Breakthrough

For years, the study of Cyclin-Dependent Kinase 7 (CDK7) was obscured by the polypharmacology of first-generation inhibitors like THZ1. While THZ1 is a potent covalent inhibitor, it is equipotent against CDK12 and CDK13, making it impossible to disentangle the specific biological role of CDK7 (transcription initiation) from CDK12/13 (elongation and termination).

YKL-5-124 represents a definitive structural evolution. It is a highly selective, covalent CDK7 inhibitor that spares CDK12 and CDK13.^{[1][2][3][4]} This guide analyzes the biochemical and cellular data proving this selectivity, providing you with the protocols and logic necessary to validate these findings in your own drug discovery pipelines.

Mechanism of Action: Structural Exclusion

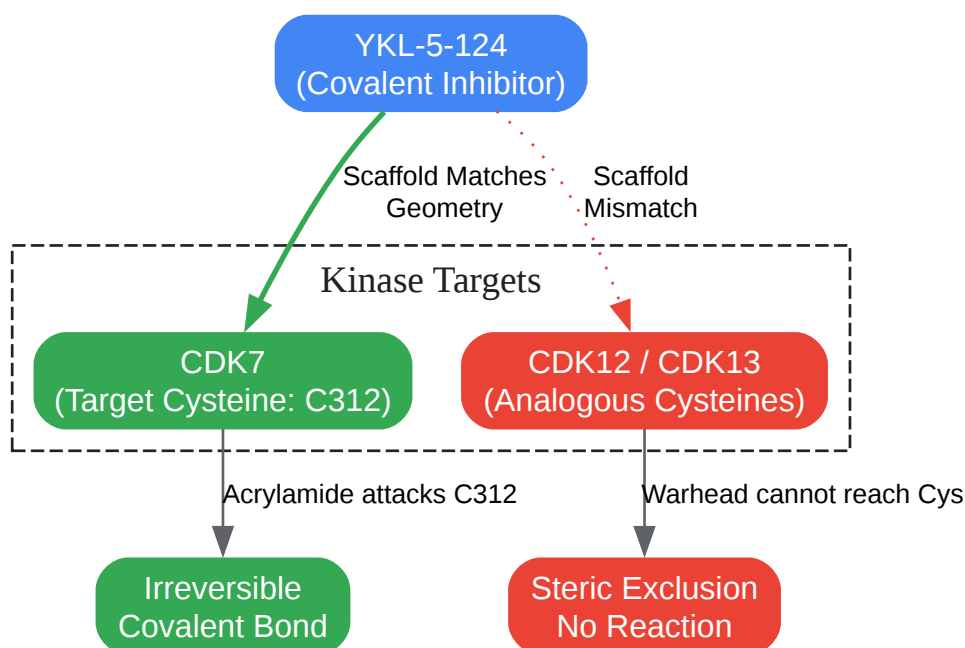
The selectivity of **YKL-5-124** is not merely kinetic; it is structural. Both THZ1 and **YKL-5-124** rely on a covalent "warhead" (acrylamide) to irreversibly bind a cysteine residue outside the ATP-binding pocket.

- CDK7 Target: Cysteine 312 (C312).^{[4][5]}

- The Differentiator: While CDK12 and CDK13 possess analogous cysteines, the scaffold of **YKL-5-124** is optimized to position its acrylamide specifically for the geometry of CDK7's C312, sterically preventing engagement with CDK12/13.

Diagram 1: The Covalent Selectivity Logic

The following diagram illustrates the "Selectivity Filter" mechanism where **YKL-5-124** engages CDK7 but is structurally rejected by the active sites of CDK12 and CDK13.



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Caption: **YKL-5-124** achieves selectivity through precise scaffold geometry that aligns its acrylamide warhead with CDK7-C312 while preventing engagement with CDK12/13.

Comparative Performance Data

The following data aggregates key findings from Olson et al. (2019) and subsequent validation studies. Note the stark contrast in IC50 values between the "Pan-CDK" inhibitor THZ1 and the selective **YKL-5-124**.

Table 1: Biochemical Selectivity Profile (IC50)

Target Kinase	YKL-5-124 (Selective)	THZ1 (Pan- CDK7/12/13)	Biological Consequence
CDK7 / CycH / MAT1	9.7 nM	3.2 nM	Inhibition of Transcription Initiation (CAK activity)
CDK12 / CycK	> 10,000 nM (Inactive)	~5 nM	Sparing of Elongation / DNA Repair genes
CDK13 / CycK	> 10,000 nM (Inactive)	~5 nM	Sparing of RNA Processing regulation
CDK2 / CycA	1,300 nM	> 1,000 nM	Minimal off-target cell cycle effects
CDK9 / CycT1	3,020 nM	> 1,000 nM	Minimal effect on pause release

“

Analyst Insight: The >1000-fold window between CDK7 and CDK12/13 is the critical feature. If your study observes a loss of Ser2 phosphorylation (elongation mark) at low doses (<100 nM), you are likely seeing off-target effects, not CDK7 inhibition.

Experimental Validation Protocols

To validate **YKL-5-124** in your specific cell models, you cannot rely solely on proliferation assays (as both CDK7 and CDK12 inhibition stop growth). You must use mechanism-based biomarkers.

Protocol A: The "Functional Fingerprint" (Western Blot)

This protocol distinguishes CDK7 inhibition from CDK12/13 inhibition by analyzing the phosphorylation status of the RNA Polymerase II C-Terminal Domain (CTD).

Rationale:

- CDK7 phosphorylates Ser5 and Ser7 (Initiation).
- CDK12/13 phosphorylates Ser2 (Elongation).[6]
- **YKL-5-124** should not cause global loss of Ser2, whereas THZ1 does.

Workflow:

- Cell Seeding: Seed HAP1 or Jurkat cells at 70% confluence.
- Treatment: Treat with **YKL-5-124** (100 nM) vs. THZ1 (100 nM) vs. DMSO for 6 hours.
 - Note: 6 hours is sufficient for kinase inhibition effects without inducing secondary apoptosis artifacts.
- Lysis: Lyse in RIPA buffer supplemented with Phosphatase Inhibitor Cocktails (Roche PhosSTOP is recommended).
- Western Blot Targets:
 - Primary Ab: Anti-Pol II Ser2-P (Chromatin associated).
 - Primary Ab: Anti-Pol II Ser5-P.
 - Control: Total Pol II (Rpb1).
- Expected Result:
 - THZ1: Loss of BOTH Ser2 and Ser5 signals.
 - **YKL-5-124**: Minimal change in global Ser2 or Ser5 levels (due to redundancy with other kinases like CDK9, but distinct from the total loss seen with THZ1).

Protocol B: Target Engagement (Competitive Pull-Down)

This is the gold standard for verifying covalent occupancy.

Rationale: Bio-THZ1 (biotinylated THZ1) acts as a broad-spectrum probe that binds free CDK7, CDK12, and CDK13. Pre-treatment with **YKL-5-124** should block Bio-THZ1 binding only to CDK7.

Workflow:

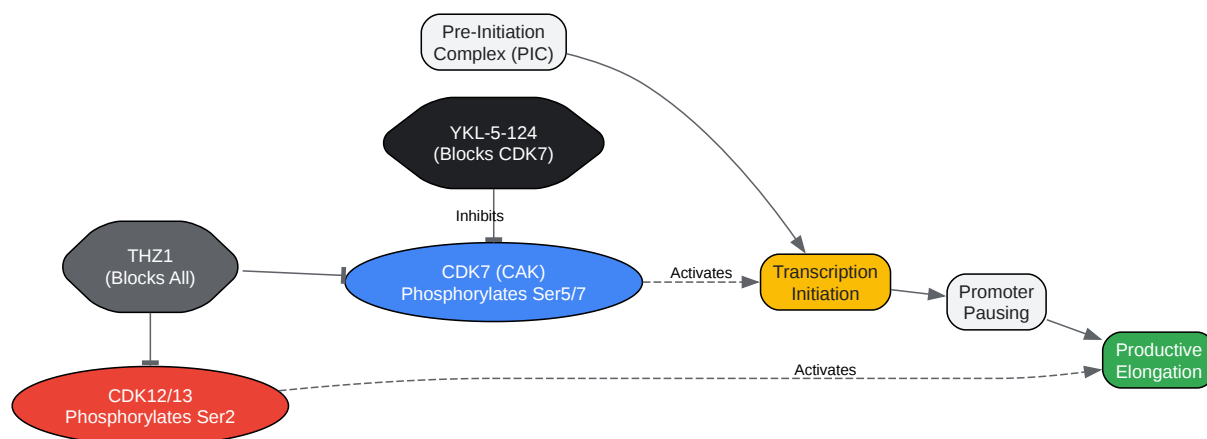
- Treatment: Treat cells with **YKL-5-124** (dose range: 10 nM – 1 µM) for 4 hours.
- Lysis: Prepare mild detergent lysates.
- Probe Incubation: Add Bio-THZ1 (1 µM) to lysates; incubate overnight at 4°C.
- Capture: Add Streptavidin-agarose beads for 2 hours.
- Wash & Elute: Wash beads 3x with lysis buffer; boil in SDS sample buffer.
- Immunoblot: Probe for CDK7, CDK12, and CDK13.[\[2\]](#)
- Validation Criteria:
 - CDK7 Band: Disappears with increasing **YKL-5-124** dose (indicating occupancy).
 - CDK12/13 Bands: Remain constant (indicating NO occupancy).

Pathway Impact Analysis

Understanding where **YKL-5-124** acts in the transcription cycle is crucial for interpreting RNA-seq or ChIP-seq data.

Diagram 2: The Transcriptional Cycle Blockade

This diagram maps the specific arrest point of **YKL-5-124** compared to Pan-CDK inhibitors.



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Caption: **YKL-5-124** specifically targets the Initiation phase via CDK7, leaving the CDK12-driven Elongation machinery intact, unlike the broad blockade of THZ1.

References

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